

Diethyl sec-butylmalonate chemical properties

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Compound of Interest

Compound Name: *Diethyl sec-butylmalonate*

Cat. No.: *B120387*

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An In-depth Technical Guide to the Chemical Properties of **Diethyl sec-Butylmalonate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Diethyl sec-butylmalonate is a substituted malonic ester that serves as a versatile intermediate in organic synthesis. Its unique structural features, particularly the presence of a reactive α -hydrogen and two ester functionalities, make it a valuable building block for the synthesis of a wide array of more complex molecules, including pharmaceuticals and other fine chemicals. This technical guide provides a comprehensive overview of the chemical and physical properties of **diethyl sec-butylmalonate**, detailed experimental protocols for its synthesis and subsequent reactions, and an exploration of its reactivity.

Chemical and Physical Properties

The fundamental chemical and physical properties of **diethyl sec-butylmalonate** are crucial for its handling, application in synthetic protocols, and for predicting its behavior in various chemical environments. These properties are summarized in the tables below.

Identifiers and Structure

Property	Value	Reference
IUPAC Name	diethyl 2-(butan-2-yl)propanedioate	[1]
CAS Number	83-27-2	[2][3][4]
Molecular Formula	C ₁₁ H ₂₀ O ₄	[4][5][6][7]
Molecular Weight	216.27 g/mol	[4][5]
Canonical SMILES	CCOC(=O)C(C(C)CC)C(=O)OCC	[6]
InChI	InChI=1S/C11H20O4/c1-5-8(4)9(10(12)14-6-2)11(13)15-7-3/h8-9H,5-7H2,1-4H3	[4][7][8]
InChIKey	MIIZSUOEOUHAIZ-UHFFFAOYSA-N	[4][7][8]

Physical Properties

Property	Value	Reference
Appearance	Colorless to almost colorless clear liquid	[7]
Boiling Point	110-114 °C at 18 mmHg	[2][9]
Density	0.98 g/cm ³	[2]
Refractive Index	1.4230-1.4260	[2]
Solubility	Chloroform (Slightly), Methanol (Sparingly)	[2]
pKa	13.13 ± 0.46 (Predicted)	[2]
Flash Point	110-114°C/18mm	[2]
Storage Temperature	2-8°C	[2]

Synthesis of Diethyl sec-butylmalonate

The most common method for the synthesis of **diethyl sec-butylmalonate** is the malonic ester synthesis. This involves the alkylation of diethyl malonate with a suitable sec-butyl halide.

Reaction Pathway

The synthesis proceeds via the formation of a resonance-stabilized enolate from diethyl malonate, which then acts as a nucleophile to attack the sec-butyl halide in an SN2 reaction.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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